Technical Guide: Solubility Profile & Solvent Selection for 1-Phenyladamantane

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Compound of Interest

Compound Name:	*1-Phenyladamantane*
CAS No.:	*780-68-7*
Cat. No.:	*B241783*

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Executive Summary

1-Phenyladamantane is a bulky, lipophilic hydrocarbon consisting of a rigid adamantane cage substituted at the bridgehead position with a phenyl ring. Its solubility behavior is governed by the interplay between the high dispersion forces of the diamondoid cage and the

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interactions of the aromatic ring.

For research and development, this compound presents a classic "hydrophobic scaffold" challenge: it is highly soluble in non-polar organic solvents but practically insoluble in aqueous media. Successful manipulation requires selecting solvents that balance these hydrophobic interactions against polarity—specifically for processes like recrystallization (where temperature-dependent solubility is key) and liquid-liquid extraction.

Physicochemical Profile

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Understanding the fundamental properties of **1-phenyladamantane** is prerequisite to predicting its behavior in solution.

Property	Value / Characteristic	Technical Implication
CAS Number	780-68-7	Unique identifier for procurement/safety checks.
Molecular Formula		High carbon-to-hydrogen ratio indicates high lipophilicity.
Molecular Weight	212.33 g/mol	Moderate size, allowing for significant Van der Waals interactions.
Melting Point	84°C - 88°C	Significantly lower than unsubstituted adamantane (270°C) due to symmetry breaking, facilitating lower-temperature recrystallization.
LogP (Estimated)	~5.8 - 6.2	Extremely lipophilic. Partitions almost exclusively into organic phases.
Hansen Solubility	High (Dispersion)	Solvents with high dispersion parameters (e.g., Toluene, DCM) are thermodynamically favored.

Solubility Landscape

The solubility of **1-phenyladamantane** can be categorized into three distinct classes based on solvent interaction mechanisms.

Class I: Good Solvents (High Solubility)

Used for: Reaction medium, extraction, initial dissolution. These solvents share high dispersion forces and/or aromatic character, matching the solute's energy profile.

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- Dichloromethane (DCM): Excellent solubility. The primary choice for liquid-liquid extraction from aqueous reaction quenches.
- Toluene / Benzene: High solubility due to

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  stacking interactions with the phenyl ring and hydrophobic compatibility with the adamantyl cage.
- Tetrahydrofuran (THF): Good solubility; useful for reactions requiring ether solvents.
- Chloroform: Similar performance to DCM but often avoided due to higher toxicity unless necessary for NMR (

).

Class II: Recrystallization Solvents (Temperature-Dependent)

Used for: Purification. These solvents exhibit a steep solubility curve—dissolving the compound at boiling point but precipitating it upon cooling.

- Ethanol (Absolute): The gold standard. **1-Phenyladamantane** is sparingly soluble in cold ethanol but soluble in hot ethanol.
- Isopropanol (IPA): Similar to ethanol but with a higher boiling point, allowing for greater solute load at saturation.
- Hexane: While generally a "good" solvent, it can be used for recrystallization if cooled to -20°C or -78°C, often yielding high-purity crystals.

Class III: Anti-Solvents (Insoluble)

Used for: Precipitation, crashing out products.

- Water: Completely insoluble.

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- Methanol: Low solubility at room temperature; effective anti-solvent when added to a DCM or Toluene solution.
- Acetonitrile: Poor solubility due to high polarity and lack of strong dispersion capabilities.

Summary Data Table

Solvent	Solubility Rating	Primary Application	Mechanism
Dichloromethane	High (>100 mg/mL)	Extraction / Chromatography	Polarizability / Dispersion
Toluene	High	Reaction Solvent	-Stacking / Hydrophobic
Hexane	Moderate-High	Chromatography / Low-Temp Cryst.	Hydrophobic Effect
Ethanol	Temperature Dependent	Recrystallization	Polarity mismatch at low temp
Methanol	Low	Anti-solvent / Wash	High Polarity
Water	Negligible	Phase Separation	Hydrophobic Exclusion

Experimental Protocols

Protocol A: Recrystallization (Purification)

Objective: Purify crude **1-phenyladamantane** to remove synthesis byproducts (e.g., unreacted adamantane or oligomers).

Solvent System: Ethanol (Single solvent) or Ethanol/Water (Solvent/Anti-solvent).

- Preparation: Place crude solid in an Erlenmeyer flask. Add a magnetic stir bar.
- Dissolution: Add Ethanol dropwise while heating the flask on a hot plate (approx. 70°C).

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- Critical Step: Add only enough solvent to dissolve the solid at the boiling point. If the solution is colored, add activated charcoal and filter hot.

- Nucleation: Remove from heat. Allow the flask to cool to room temperature undisturbed.
  - Observation: White needles or plates should begin to form.
- Maximizing Yield: Once at room temperature, place the flask in an ice bath (0-4°C) for 30 minutes.
- Collection: Filter the crystals using a Buchner funnel with vacuum suction.
- Washing: Wash the filter cake with cold ethanol (-20°C) to remove surface impurities without redissolving the product.
- Drying: Dry under high vacuum to remove residual solvent.

Protocol B: Saturation Solubility Determination (Shake-Flask Method)

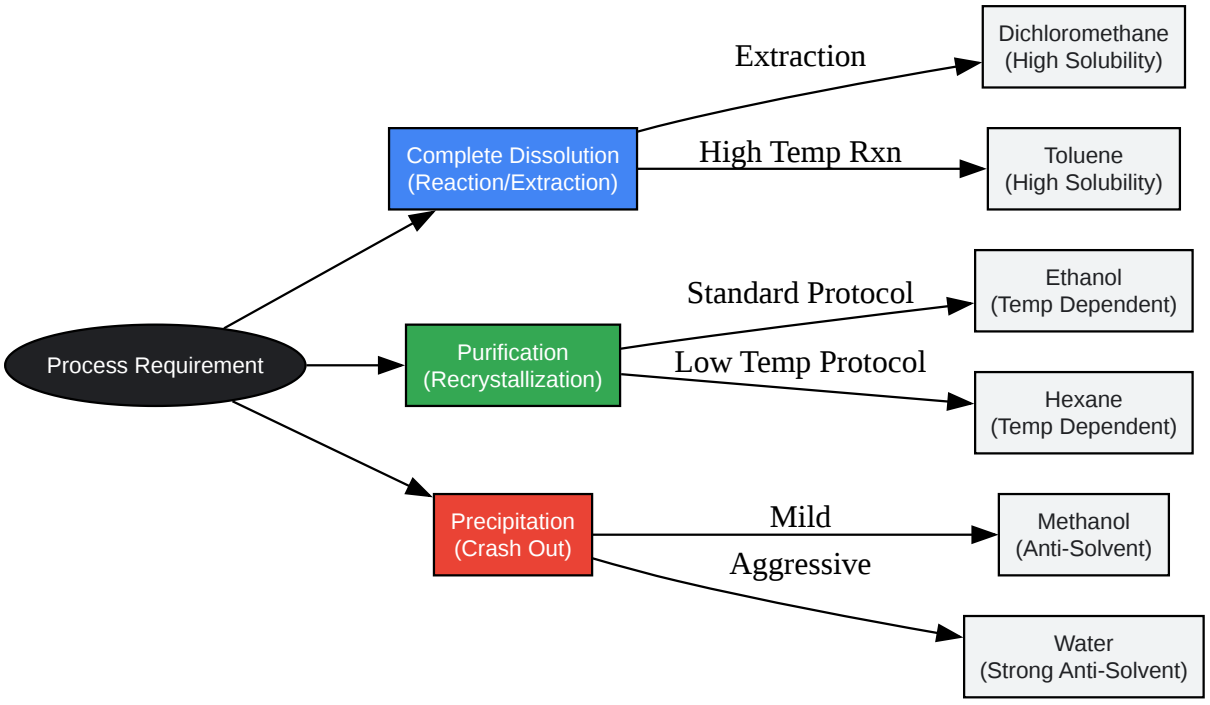
Objective: Determine exact solubility limits for formulation.

- Add excess **1-phenyladamantane** to a vial containing the target solvent (e.g., 5 mL).
- Agitate at constant temperature (25°C) for 24 hours.
- Filter the suspension through a 0.45 µm PTFE syringe filter (hydrophobic membrane is essential).
- Quantify the filtrate concentration using HPLC (UV detection at 254 nm, utilizing the phenyl chromophore).

Visualization: Solubility Decision Logic

The following diagram illustrates the logical flow for selecting a solvent based on the intended process step.

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Caption: Decision tree for solvent selection based on thermodynamic interaction requirements.

Thermodynamic Analysis (Hansen Parameters)

The solubility behavior can be rationalized using Hansen Solubility Parameters (HSP).

- (Dispersion): **1-Phenyladamantane** has a high

  value due to its large hydrocarbon skeleton.

- (Polarity) &

  (Hydrogen Bonding): Both are very low.

Implication:

- Match: Solvents like Toluene (

) match the solute's dispersion energy, leading to high solubility.

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- Mismatch: Solvents like Water (

) have a massive hydrogen-bonding component that **1-phenyladamantane** cannot disrupt, leading to phase separation (hydrophobic effect).

- The "Sweet Spot": Ethanol has moderate

  , which makes it a poor solvent at room temperature (energy penalty), but increasing temperature provides enough thermal energy to overcome this barrier, enabling the recrystallization mechanism.

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